

Navigating the Safe Disposal of 5-Methoxy-2-nitrophenol: A Procedural Guide

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Compound of Interest

Compound Name: **5-Methoxy-2-nitrophenol**

Cat. No.: **B105146**

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the proper disposal of **5-Methoxy-2-nitrophenol**, a compound requiring careful management due to its hazardous properties.

Properties and Hazards

5-Methoxy-2-nitrophenol is a combustible solid that presents several health hazards.^[1] It is crucial to understand its properties to handle it safely.

Property	Value
Molecular Formula	C ₇ H ₇ NO ₄
Molecular Weight	169.13 g/mol
Appearance	Yellow powder or crystals
Melting Point	103-107 °C (lit.)
Boiling Point	110-112 °C / 1 mmHg (lit.)
GHS Hazard Codes	H315, H319, H335
Hazard Class	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3
Signal Word	Warning

STOT SE 3: Specific target organ toxicity — single exposure, Category 3 (respiratory tract irritation)

The compound is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Pre-Disposal Handling and Storage

Before disposal, proper handling and storage are critical to mitigate risks.

- Handling: Always handle **5-Methoxy-2-nitrophenol** in a well-ventilated area or under a fume hood.[\[3\]](#)[\[5\]](#) Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[3\]](#)[\[4\]](#) Prevent contact with skin and eyes by wearing appropriate personal protective equipment (PPE), including gloves and eye/face protection.[\[3\]](#)[\[4\]](#) Do not eat, drink, or smoke when using this product.[\[3\]](#)[\[5\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#) The designated storage area should be locked up or otherwise accessible only to qualified and authorized personnel. Keep it away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[3\]](#)[\[5\]](#)

Disposal Procedure

The primary recommendation for the disposal of **5-Methoxy-2-nitrophenol** is to use a licensed and approved waste disposal plant.[\[3\]](#)[\[4\]](#) Do not dispose of it with household garbage or allow it to reach sewage systems.[\[4\]](#)

Step-by-Step Disposal Workflow:

- Container Management: Keep the waste chemical in its original container if possible. If not, use a suitable, labeled, and closed container for disposal.[\[3\]](#) Do not mix with other waste.
- Collection of Spillage: If a spill occurs, sweep up the solid material and place it into a suitable container for disposal.[\[3\]](#)[\[5\]](#) Avoid generating dust.
- Contaminated Clothing: Take off and wash contaminated clothing before reuse.[\[3\]](#)

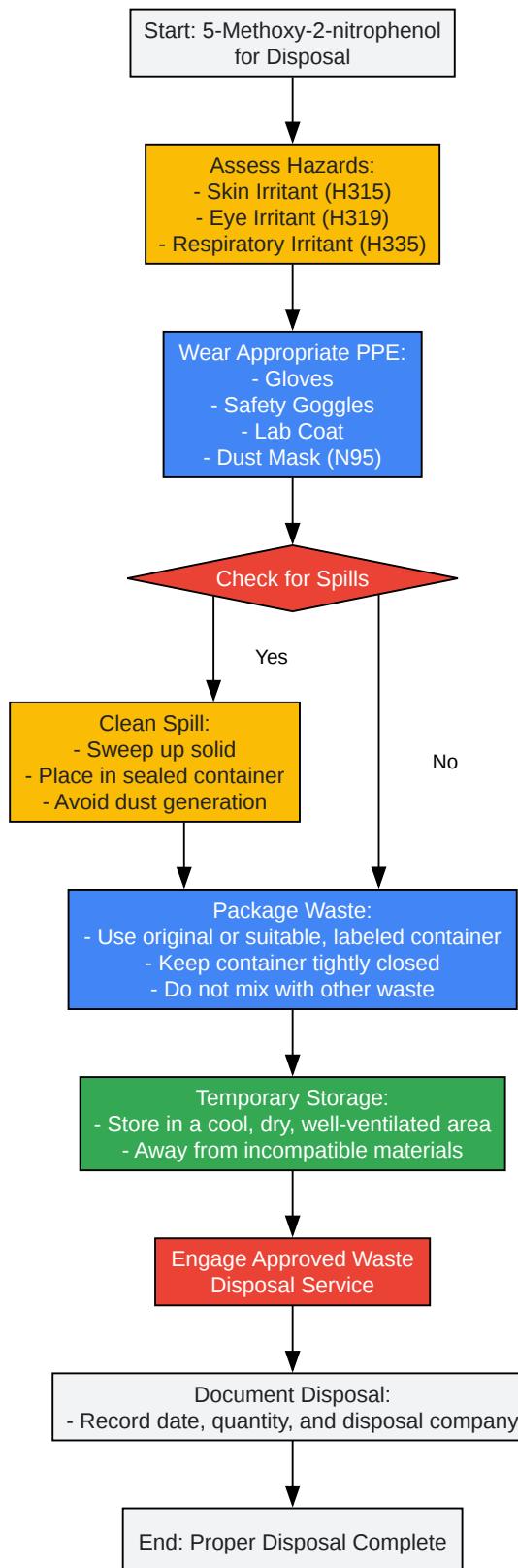
- Packaging Disposal: Uncleaned packaging should be handled in the same manner as the product itself. Disposal must be made according to official regulations.[4]
- Regulatory Compliance: Ensure that the disposal method is in strict accordance with all local, regional, national, and international regulations.[4]

Experimental Protocols

No specific experimental protocols for the neutralization of **5-Methoxy-2-nitrophenol** are readily available in standard safety literature. The recommended procedure is professional waste disposal. Attempting to neutralize the compound without a validated protocol can be dangerous and is not advised.

Logical Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **5-Methoxy-2-nitrophenol**.

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Caption: Disposal workflow for **5-Methoxy-2-nitrophenol**.

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